

Barium 2-ethylhexanoate CAS number 2457-01-4 properties

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Compound of Interest

Compound Name: Barium(2+);2-ethylhexan-1-olate

Cat. No.: B3121677

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An In-depth Technical Guide to Barium 2-ethylhexanoate (CAS: 2457-01-4)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Barium 2-ethylhexanoate, a versatile organometallic compound. It covers its chemical and physical properties, synthesis methodologies, key applications in materials science, and essential safety and handling information.

Physicochemical Properties

Barium 2-ethylhexanoate, also known as Barium bis(2-ethylhexanoate) or Barium Octoate, is a metal carboxylate salt.^{[1][2]} While its appearance can vary depending on purity and formulation, it is often supplied as a viscous or straw-colored liquid.^{[3][4]} However, the high-purity (98%) form has been described as fibers, powder, or crystals.^[5] The compound is notable for its solubility in organic solvents, which is a key attribute for its use as a precursor in non-aqueous systems.^[6]

All available quantitative data for Barium 2-ethylhexanoate is summarized in Table 1. It is important to note the significant discrepancies in the reported flash point values, which has critical safety implications. While some sources indicate a high flash point, several safety data sheets classify it or its solutions as flammable, suggesting a much lower flash point around 25-26°C.^{[1][4][7]}

Table 1: Physicochemical Properties of Barium 2-ethylhexanoate

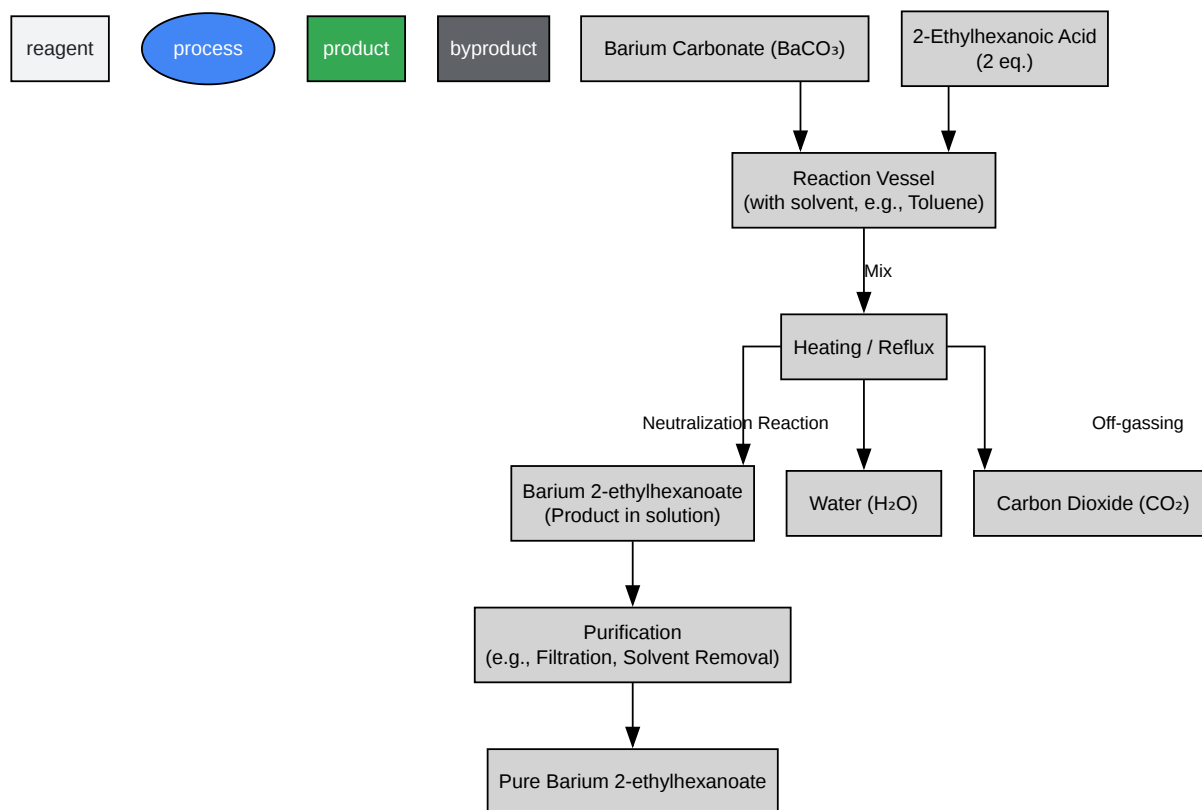
Property	Value	Source(s)
CAS Number	2457-01-4	[5]
EC Number	219-535-8	[5]
Molecular Formula	C ₁₆ H ₃₀ BaO ₄	[2][5]
Molecular Weight	423.73 g/mol	[2][5]
Melting Point	>300°C	[4]
Boiling Point	228°C (at 760 mmHg)	-
Flash Point	25°C, 26°C, 114°C (estimated)	[1][4][7],[8]
Vapor Pressure	0.027 mmHg (at 25°C)	-
Water Solubility	172 g/L (at 20°C)	[4]
Appearance	Straw-colored liquid; viscous liquid; fibers/powder/crystals	[3][4],[5]

Synthesis Methodologies

Detailed, step-by-step experimental protocols for the synthesis of Barium 2-ethylhexanoate are not readily available in public literature. However, the principal chemical routes are well-described and primarily involve acid-base neutralization or ligand exchange reactions.[9]

Neutralization of a Barium Base

The most direct synthesis method involves the reaction of a basic barium compound, such as barium carbonate (BaCO₃) or barium hydroxide (Ba(OH)₂), with 2-ethylhexanoic acid.[9] When using barium carbonate, the reaction proceeds with the evolution of carbon dioxide gas and water, driving the reaction to completion.[9] This method is frequently used in commercial production.[9]



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Caption: Workflow for the synthesis of Barium 2-ethylhexanoate.

Ligand Exchange Reactions

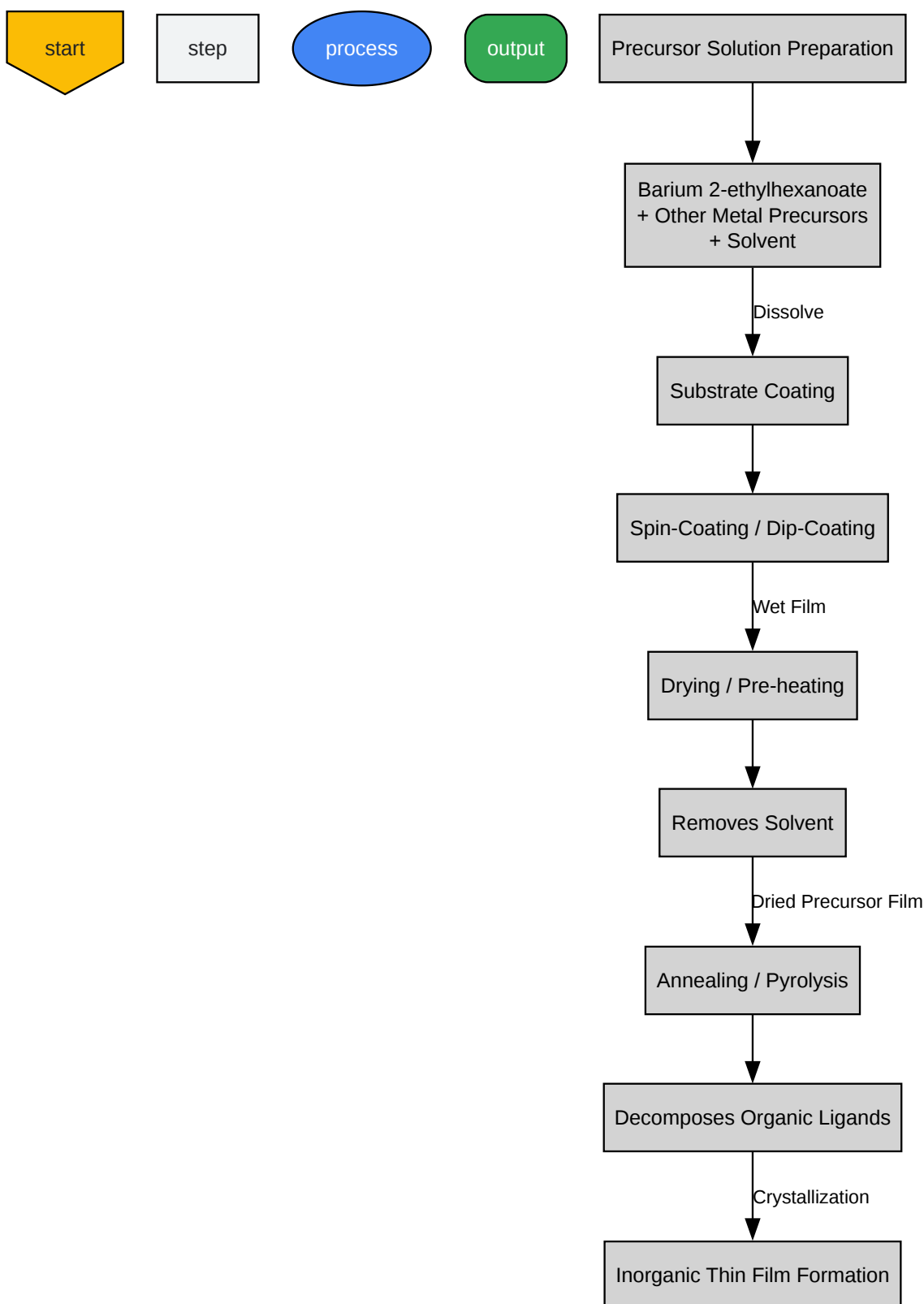
An alternative route is a ligand exchange (metathesis) reaction. This can be achieved by reacting a water-soluble barium salt, like barium chloride (BaCl_2), with the sodium salt of the organic acid, sodium 2-ethylhexanoate.[9] This method requires careful control of stoichiometry to ensure the complete precipitation of the sodium chloride byproduct, yielding the desired product.[9]

Applications in Research and Industry

Barium 2-ethylhexanoate is an important compound with diverse applications, primarily in materials science and industrial chemistry.

- **Heat Stabilizer:** It is used as a metallic soap that acts as a heat stabilizer in PVC formulations, improving thermal resistance during processing.^[2]
- **Catalyst and Curing Agent:** The compound serves as a catalyst in various chemical reactions, including polymerization, and as a curing agent for polyurethane and polyester resin systems.^{[2][6]}
- **Precursor for Advanced Materials:** A significant application is its use as an organometallic precursor in Metal-Organic Deposition (MOD).^[9] MOD is a non-vacuum, solution-based technique for creating high-quality thin films.^[9] Barium 2-ethylhexanoate's good solubility makes it an ideal precursor for fabricating barium-containing electronic materials, such as ferroelectrics and superconductors.^{[5][9][10]}

The general workflow for using Barium 2-ethylhexanoate in a Metal-Organic Deposition process is outlined below.



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Caption: Generalized workflow for Metal-Organic Deposition (MOD).

Safety and Handling

Barium 2-ethylhexanoate is associated with significant health hazards and requires careful handling. It is classified as harmful if swallowed or inhaled and is suspected of damaging fertility or the unborn child.^[1]

Table 2: GHS Hazard and Precautionary Information

Category	Code	Description	Source(s)
Signal Word	Danger	^[8]	
Hazard Statements	H302	Harmful if swallowed.	^[11]
H332	Harmful if inhaled.	^[8]	
H360D	May damage the unborn child.	^[8]	
H226	Flammable liquid and vapour.	^[1] ^[11]	
Precautionary Statements	P201	Obtain special instructions before use.	^[7] ^[8]
P210	Keep away from heat, sparks, open flames.	^[1] ^[11]	
P261	Avoid breathing mist/vapours/spray.	^[7] ^[11]	
P280	Wear protective gloves/clothing/eye protection.	^[7] ^[8]	
P308+P313	IF exposed or concerned: Get medical advice.	^[8]	
P405	Store locked up.	^[7]	

Experimental Protocols for Safe Handling

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.[7][8]
- Handling: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area. Keep the container tightly closed when not in use. Given the conflicting data, the substance should be treated as flammable; keep away from ignition sources.[1][11]
- Storage: Store in a cool, dry, well-ventilated area designated for flammable and toxic materials.[4] Keep away from oxidizing agents and incompatible materials.[8]
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen and seek immediate medical attention.[7]
 - Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing.[7]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[1]
 - Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[7]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not allow to enter drains or surface water.[8]

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